

"Citronellyl formate" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B091523

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An In-depth Technical Guide to the Material Safety Data Sheet for **Citronellyl Formate**

For Researchers, Scientists, and Drug Development Professionals

Document ID: CF-MSDS-TG-20251217 Version: 1.0 Disclaimer: This document is intended for informational purposes for a professional audience and should not be used as a substitute for an official Safety Data Sheet (SDS) from the manufacturer. It aggregates publicly available data for research and development contexts.

Abstract

Citronellyl formate (CAS No. 105-85-1) is a monoterpenoid and a carboxylic ester widely used as a fragrance ingredient in cosmetics, personal care products, and fine fragrances.^{[1][2][3][4]} Its characteristic fresh, rosy, and fruity aroma makes it a valuable component in many formulations.^{[1][3][4]} This technical guide provides a comprehensive overview of the material's safety profile, consolidating key data from its Material Safety Data Sheet (MSDS) and other scientific assessments. The information is presented to meet the needs of researchers and professionals in drug development and chemical safety, with a focus on quantitative data, experimental context, and logical workflows for safety assessment.

Chemical and Physical Properties

Citronellyl formate is a colorless to pale yellow liquid.^{[4][5][6]} It is a combustible liquid and is soluble in alcohol and most oils.^[1] A summary of its key physicochemical properties is

presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₀ O ₂	[7][8][9]
Molecular Weight	184.27 g/mol	[7][8][10]
CAS Number	105-85-1	[2][7][8]
EINECS Number	203-338-9	[8][10]
Appearance	Colorless to pale yellow liquid	[4][5][6]
Odor	Fruity, floral, rose-like	[1][11][12]
Boiling Point	235 °C (at 760 mmHg)	[1][7][10][13]
Flash Point	92 °C (197.6 °F) - Closed Cup	[7][10][13]
Density	0.897 g/mL (at 25 °C)	[1][7][13]
Vapor Pressure	0.03 - 0.035 mmHg (at 23-25 °C)	[7][9][12][14]
Water Solubility	16.2 - 19.61 mg/L (at 20-25 °C) (Estimated)	[7]
log P (o/w)	3.8 - 4.09	[7][8][9]
Refractive Index	1.443 - 1.449 (at 20°C)	[1][7]

Toxicological Profile

The toxicological profile of **Citronellyl formate** has been evaluated by the Research Institute for Fragrance Materials (RIFM), indicating a low order of acute toxicity. The primary health concerns are skin and eye irritation.[5][10]

Endpoint	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	8,400 mg/kg	Rat	[10] [11] [15]
Repeated Dose Toxicity (NOAEL)	66.7 mg/kg/day	Rat	[7]
Reproductive Toxicity (NOAEL)	200 mg/kg/day	Rat	[7]
Skin Irritation	Irritating (H315)	Human / Rabbit	[2] [4] [10]
Eye Irritation	Causes serious eye irritation (H319)	Data not specified	[2] [10]
Skin Sensitization	Potential sensitizer (H317)	Human	[2] [13]
Genotoxicity	Not genotoxic	In vitro assays	[7]
Phototoxicity	No concern	UV Spectra Analysis	[7]

Hazard Identification and Safety

Citronellyl formate is classified as a combustible liquid that causes skin and eye irritation and may cause an allergic skin reaction.[\[5\]](#)[\[11\]](#)[\[14\]](#)

Hazard Type	GHS Classification	Hazard Statement(s)
Physical Hazard	Combustible Liquid	H227: Combustible liquid
Health Hazards	Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	
Skin Sensitization (Category 1B)	H317: May cause an allergic skin reaction	
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	

Precautionary Statements (Selected):

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[\[14\]](#)[\[16\]](#)
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)[\[10\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[14\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[8\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)[\[10\]](#)

Experimental Protocols Overview

Detailed primary experimental protocols for the toxicological endpoints listed above are often proprietary to the testing laboratories (e.g., RIFM internal reports).[\[7\]](#) However, the methodologies can be summarized based on the type of study conducted.

4.1 Repeated Dose and Reproductive/Developmental Toxicity Screening

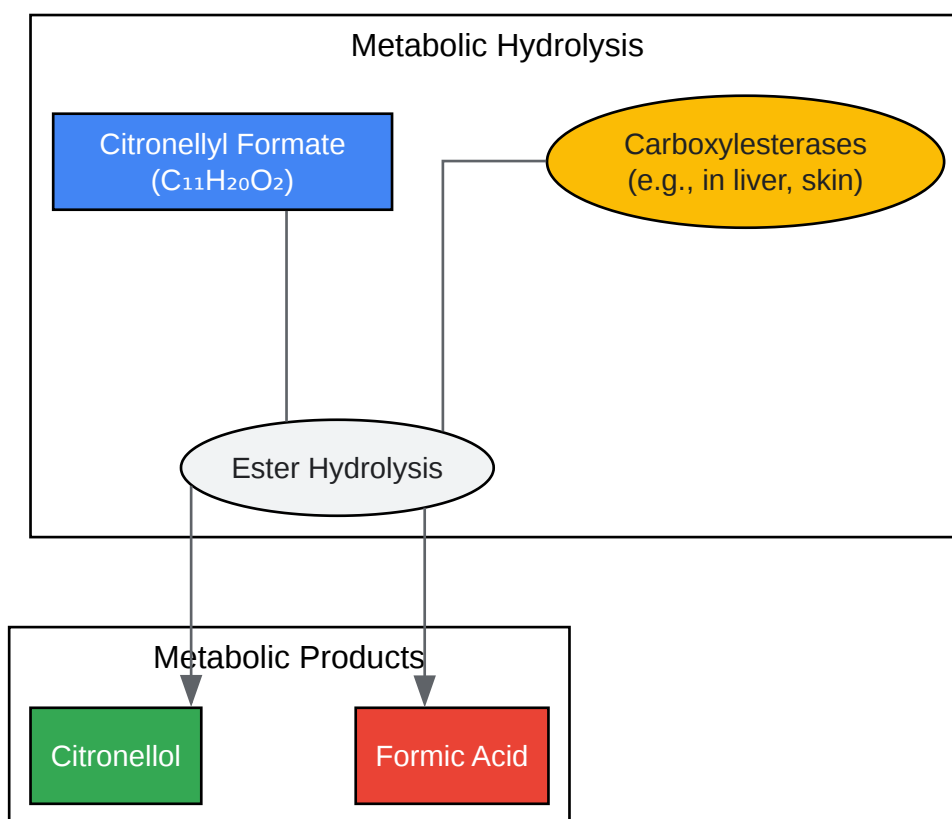
- **Methodology:** These studies are typically conducted in accordance with OECD Test Guideline 422 (Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test). The substance is administered orally (gavage) to rats daily for a set period covering pre-mating, mating, gestation, and lactation.
- **Endpoints Measured:** Clinical observations, body weight, food consumption, hematology, clinical biochemistry, organ weights, and histopathology. For the reproductive portion, endpoints include mating performance, fertility, gestation length, and pup viability and growth.
- **Cited Results for Citronellyl Formate:** A No Observed Adverse Effect Level (NOAEL) of 66.7 mg/kg/day was established for repeated dose toxicity, and a NOAEL of 200 mg/kg/day was determined for reproductive toxicity.^[7]

4.2 Skin Sensitization: Human Repeat Insult Patch Test (HRIPT)

- **Methodology:** A standard HRIPT involves two phases. In the induction phase, a patch containing the test material at a specific concentration is applied to the skin of human volunteers for 24-48 hours, repeated several times over a few weeks. After a rest period, a challenge patch is applied to a new skin site to determine if an allergic response has been induced.
- **Endpoints Measured:** Skin reactions are scored by trained technicians based on a standardized scale for erythema (redness), edema (swelling), and other signs of irritation or allergy.
- **Cited Results for Citronellyl Formate:** A study on a 4% solution showed no irritation or sensitization.^{[11][15]} A Confirmation of No Induction in Humans (CNIH) test with 7.5% **citronellyl formate** observed no sensitization in 44 volunteers.^[7] This data contributes to the establishment of a No Expected Sensitization Induction Level (NESIL).

Visualizations: Workflows and Pathways

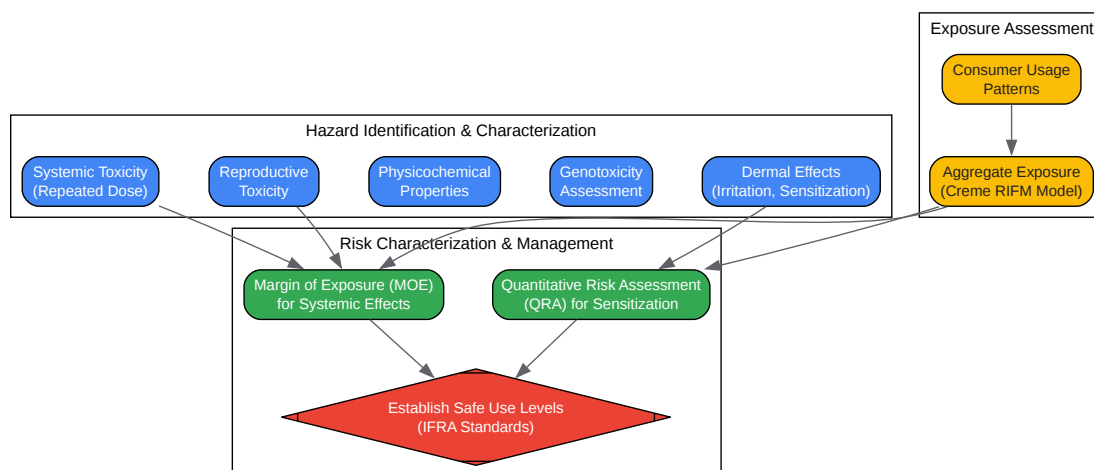
5.1 Metabolic Fate of Citronellyl Formate As a carboxylic ester, **Citronellyl formate** is expected to undergo hydrolysis in biological systems, catalyzed by esterase enzymes. This process breaks the ester bond to yield the corresponding alcohol (citronellol) and carboxylic acid (formic acid), which then enter their respective metabolic pathways.



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Caption: Predicted metabolic pathway of **Citronellyl formate** via ester hydrolysis.

5.2 Fragrance Ingredient Safety Assessment Workflow The safety assessment of a fragrance ingredient like **Citronellyl formate** follows a structured, multi-step process. This workflow, based on the approach used by institutions like RIFM, integrates data from various sources to determine safe use levels in consumer products.



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Caption: Logical workflow for the safety and risk assessment of a fragrance ingredient.

Stability and Reactivity

- Reactivity: The product is generally stable and non-reactive under normal conditions of use, storage, and transport.[14]
- Chemical Stability: Material is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[11][14]

- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[10][11][14] Contact with incompatible materials.
- Incompatible Materials: Strong oxidizing agents, strong reducing agents, and strong mineral acids.[10][11][14]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides (CO, CO₂) may form.[10][11]

Ecological Information

Information on the environmental fate and effects of **Citronellyl formate** is limited in publicly accessible MSDS. However, comprehensive environmental assessments are performed by industry bodies.

- Ecotoxicity: The substance is not classified as hazardous to the aquatic environment in many safety data sheets.[5][14]
- Persistence and Degradability: Expected to be readily biodegradable.
- Bioaccumulation: With a log P of approximately 3.8, there is a potential for bioaccumulation. However, its expected rapid metabolism likely mitigates this.[7][8][9]
- PBT/vPvB Assessment: A full assessment concluded the substance is not Persistent, Bioaccumulative, and Toxic (PBT) or very Persistent and very Bioaccumulative (vPvB) as per IFRA Environmental Standards.[7]

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